

Spectroscopic characterization of 3-Aminopyrazine-2-thiol

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Compound of Interest

Compound Name: 3-Aminopyrazine-2-thiol

CAS No.: 31613-87-3

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-Aminopyrazine-2-thiol**

Abstract

This guide provides a comprehensive framework for the spectroscopic characterization of **3-Aminopyrazine-2-thiol**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. The central challenge in characterizing this molecule lies in its potential for thione-thiol tautomerism, a phenomenon that dictates its structural, electronic, and reactive properties. This document moves beyond a simple recitation of data to explain the causality behind experimental choices. We present a multi-technique approach, integrating Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and UV-Visible (UV-Vis) Spectroscopy with Mass Spectrometry (MS). Each section details not only the protocol but also the underlying scientific principles for interpreting the resulting data in the context of its tautomeric equilibrium. This guide is intended for researchers, scientists, and drug development professionals seeking to establish a definitive and self-validating spectroscopic profile of **3-Aminopyrazine-2-thiol**.

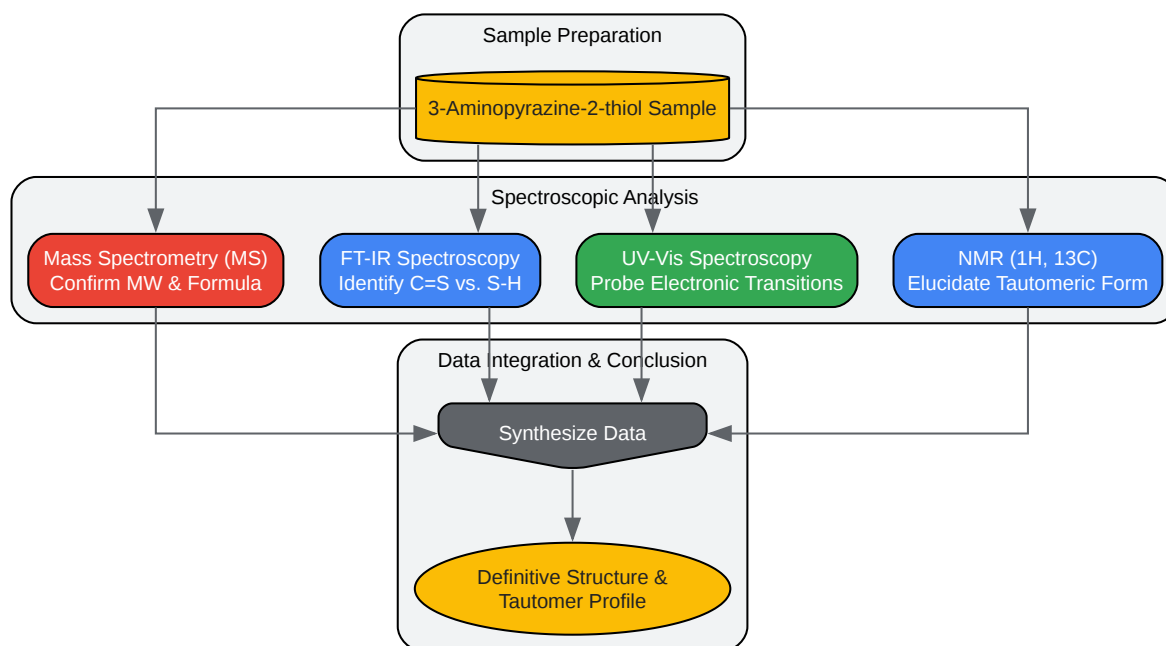
The Structural Dichotomy: Thione-Thiol Tautomerism

3-Aminopyrazine-2-thiol is not a single, static entity but exists as a dynamic equilibrium between two tautomeric forms: the thione form (3-aminopyrazine-2(1H)-thione) and the thiol form (**3-aminopyrazine-2-thiol**). The dominant form is highly dependent on the molecule's environment, including its physical state (solid vs. solution) and the polarity of the solvent. Understanding this equilibrium is paramount, as it fundamentally alters the molecule's hydrogen bonding capacity, aromaticity, and reactivity. In many similar heterocyclic systems, the thione form is known to predominate in the solid state and in solution.^{[1][2]} The spectroscopic goal is therefore not just to confirm the structure, but to determine the position of this equilibrium under specific analytical conditions.

Caption: Thione-Thiol tautomeric equilibrium in **3-Aminopyrazine-2-thiol**.

A Multi-Technique Characterization Workflow

No single spectroscopic technique can provide a complete picture of **3-Aminopyrazine-2-thiol**. A synergistic approach is required for unambiguous structure elucidation and tautomer identification. Mass spectrometry provides the foundational confirmation of molecular weight and elemental composition. Vibrational (FT-IR) and electronic (UV-Vis) spectroscopy probe the specific functional groups and conjugated systems that differ between the tautomers. Finally, NMR spectroscopy offers the most detailed insight into the precise bonding arrangement and is often the ultimate arbiter in determining the dominant tautomeric form in solution.



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Caption: Integrated workflow for spectroscopic characterization.

Vibrational Spectroscopy (FT-IR): Probing Key Functional Groups

Expertise & Causality: FT-IR spectroscopy is an exceptionally powerful first-pass technique for this molecule because the key vibrational modes of the two tautomers are distinct and occur in well-defined regions of the spectrum. The analysis hinges on identifying either the characteristic stretch of a thiol group (S-H) or a thiocarbonyl group (C=S). The presence of a strong C=S absorption and the absence of a clear S-H band is compelling evidence for the dominance of the thione tautomer in the solid state.

Experimental Protocol: Attenuated Total Reflectance (ATR)

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place a small amount (1-2 mg) of solid **3-Aminopyrazine-2-thiol** powder onto the crystal.
- Pressure Application: Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal. Insufficient pressure is a common source of poor-quality spectra.
- Data Acquisition: Co-add a minimum of 32 scans over the range of 4000–400 cm^{-1} with a spectral resolution of 4 cm^{-1} .[\[3\]](#)
- Data Processing: Perform an ATR correction and baseline correction on the resulting spectrum.

Data Presentation: Expected IR Absorption Bands

Functional Group	Expected Wavenumber (cm ⁻¹)	Tautomer Indicated	Rationale & Comments
N-H Stretch (Amine)	3450 - 3300	Both	A broad or split peak is expected due to symmetric and asymmetric stretching of the primary amine. [4] [5]
N-H Stretch (Ring)	3200 - 3000	Thione	A broad peak corresponding to the N-H of the pyrazine ring in the thione form.
C-H Stretch (Aromatic)	3100 - 3000	Both	Characteristic of the C-H bonds on the pyrazine ring.
S-H Stretch	2600 - 2550	Thiol	A weak, but sharp, absorption. Its absence is strong evidence against the thiol form.
C=N Stretch	1650 - 1550	Both	Multiple bands from the pyrazine ring system are expected in this region. [6]
N-H Bend	1640 - 1560	Both	Scissoring vibration of the primary amine, may overlap with C=N stretches.
C=S Stretch (Thioamide)	1150 - 1050	Thione	A strong band. This is a key diagnostic peak for the thione tautomer.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Tautomer Elucidation

Expertise & Causality: NMR is the most definitive technique for determining the dominant tautomeric form in solution. The choice of solvent is critical; deuterated dimethyl sulfoxide (DMSO- d_6) is an excellent first choice due to its ability to dissolve a wide range of polar organic compounds and its capacity to slow the exchange of labile protons (NH_2 , SH , ring NH), making them observable. The key distinction lies in the protonation state of the sulfur and ring nitrogen atoms. The thiol form will exhibit a distinct SH proton signal, while the thione form will show a ring NH proton signal. Furthermore, ^{13}C NMR can distinguish between a carbon single-bonded to sulfur (thiol) and a thiocarbonyl carbon ($C=S$), which appears significantly downfield.^[7]

Experimental Protocol: 1H and ^{13}C NMR

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **3-Aminopyrazine-2-thiol** and dissolve it in ~0.7 mL of DMSO- d_6 in a clean, dry NMR tube.
- **Instrument Setup:** Acquire spectra on a spectrometer operating at a frequency of 400 MHz or higher for optimal resolution.
- **1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. The chemical shift range should be set from 0 to 14 ppm to ensure observation of all protons, including potentially downfield NH protons.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. A longer acquisition time will be necessary due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the FID (Free Induction Decay) with an appropriate line broadening factor. Reference the spectra to the residual solvent peak of DMSO- d_6 ($\delta \approx 2.50$ ppm for 1H , $\delta \approx 39.52$ ppm for ^{13}C).

Data Presentation: Predicted NMR Chemical Shifts (in DMSO- d_6)

Nucleus	Predicted Chemical Shift (δ , ppm)	Tautomer Indicated	Rationale & Comments
¹ H NMR			
Ring NH	12.0 - 13.5	Thione	Expected to be a broad singlet, significantly downfield due to deshielding and hydrogen bonding.
Pyrazine H (2 protons)	7.5 - 8.5	Both	Two doublets corresponding to the two aromatic protons on the pyrazine ring. [4]
Amine NH ₂	6.5 - 7.5	Both	A broad singlet that integrates to two protons. Its position can be concentration-dependent.
Thiol SH	3.0 - 4.5	Thiol	A broad singlet. Its presence would be definitive evidence for the thiol form. Its absence points to the thione.
¹³ C NMR			
C=S	170 - 185	Thione	The thiocarbonyl carbon is highly deshielded and is the most diagnostic signal in the ¹³ C spectrum.
C-S	110 - 125	Thiol	A carbon attached to a thiol group would be

significantly more shielded than a C=S carbon.

Pyrazine Carbons

120 - 155

Both

Four distinct signals are expected for the four unique carbons of the pyrazine ring system.

UV-Visible Spectroscopy: Analyzing Electronic Transitions

Expertise & Causality: The electronic structure, and thus the UV-Vis absorption spectrum, differs significantly between the two tautomers. The thione form possesses a thiocarbonyl (C=S) chromophore, which typically exhibits a weak $n \rightarrow \pi^*$ transition at longer wavelengths and a strong $\pi \rightarrow \pi^*$ transition at shorter wavelengths.^[1] The thiol form, being more aromatic, would be expected to have its primary $\pi \rightarrow \pi^*$ transitions at different wavelengths. By running spectra in solvents of varying polarity (e.g., hexane, acetonitrile, methanol), one can observe shifts in the absorption maxima (solvatochromism). A blue shift (hypsochromic shift) of the $n \rightarrow \pi^*$ transition with increasing solvent polarity is characteristic of C=S groups and would further support the thione structure.^[8]

Experimental Protocol: Solution-Phase UV-Vis

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **3-Aminopyrazine-2-thiol** in a suitable solvent like methanol or acetonitrile.
- **Serial Dilution:** Prepare a series of dilutions from the stock solution to determine a concentration that gives a maximum absorbance between 0.5 and 1.5 AU (Absorbance Units).
- **Spectrum Acquisition:** Using a dual-beam spectrophotometer, record the spectrum from 200 to 500 nm against a solvent blank.

- **Solvent Study:** Repeat the measurement using solvents of different polarities to observe any solvatochromic shifts.

Data Presentation: Expected UV-Vis Absorption Maxima (λ_{max})

Transition	Expected λ_{max} (nm)	Tautomer Indicated	Comments
$n \rightarrow \pi$	330 - 380	Thione	A weak absorption band characteristic of the C=S group. ^[9]
$\pi \rightarrow \pi$	250 - 300	Thione / Thiol	Both tautomers will have strong absorptions in this region, but their precise λ_{max} and molar absorptivity will differ. ^[8] ^[10]

Mass Spectrometry: Molecular Weight and Formula Confirmation

Expertise & Causality: Mass spectrometry is the definitive tool for confirming the molecular weight and, with high-resolution instruments (e.g., TOF, Orbitrap), the elemental formula of a compound.^[11] For **3-Aminopyrazine-2-thiol** ($\text{C}_4\text{H}_5\text{N}_3\text{S}$), the expected monoisotopic mass is approximately 127.0259 Da. Observing a protonated molecular ion $[(\text{M}+\text{H})^+]$ at m/z 128.0337 provides unequivocal proof of the molecule's identity. While standard MS does not distinguish between tautomers (as they have the same mass), the fragmentation pattern in MS/MS experiments could potentially offer clues, though this is often complex.

Experimental Protocol: Electrospray Ionization (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~10 $\mu\text{g/mL}$) in a suitable solvent system, typically 50:50 acetonitrile:water with 0.1% formic acid to promote protonation.

- **Infusion:** Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a mass range of m/z 50-500.
- **High-Resolution MS (HRMS):** If available, acquire data on an HRMS instrument to obtain an accurate mass measurement, allowing for confirmation of the elemental formula.

Data Presentation: Expected Mass Spectrometry Data

Ion	Calculated m/z	Rationale
$[\text{M}+\text{H}]^+$	128.0337	The protonated molecular ion, the primary confirmation of identity.
$[\text{M}+\text{Na}]^+$	150.0156	A common adduct observed in ESI-MS.

Conclusion: A Unified Spectroscopic Profile

The comprehensive characterization of **3-Aminopyrazine-2-thiol** requires the strategic integration of multiple spectroscopic techniques. The collective data from MS, FT-IR, UV-Vis, and NMR spectroscopy will converge to provide a self-validating and unambiguous structural assignment. Mass spectrometry confirms the elemental composition. FT-IR in the solid state will likely indicate the predominance of the thione tautomer through the presence of a strong $\text{C}=\text{S}$ absorption. UV-Vis spectroscopy will characterize the electronic transitions, and finally, NMR spectroscopy in solution will provide definitive proof of the dominant tautomer through the observation of key ^1H and ^{13}C signals. This rigorous, multi-faceted approach ensures the highest level of scientific integrity and provides a solid foundation for any future research or development involving this versatile molecule.

References

- The Spectroscopic Investigation of 3-amino-2-pyrazine carboxylic acid and methyl-3-amino-2-pyrazine carboxylate – A Comparative Study. (n.d.). Semantic Scholar. Retrieved from

[\[Link\]](#)

- Cariati, E., et al. (2021). Synthesis and Spectroscopic Characterization of Thienopyrazine-Based Fluorophores for Application in Luminescent Solar Concentrators (LSCs). MDPI. Retrieved from [\[Link\]](#)
- 3-Aminopyrazine-2-carboxylic acid. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Abdel-Rahman, L. H., et al. (2021). Synthesis, Spectroscopic Characterization and Biological Studies of Mn(II), Cu(II), Ni(II), Co(II) and Zn(II) Complexes with New Schiff Base of 2-((Pyrazine-2-ylimino)methyl)phenol. MDPI. Retrieved from [\[Link\]](#)
- UV-vis spectral changes showing the formation of 3 (red line) and... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Bouz, G., et al. (2019). Derivatives of 3-Aminopyrazine-2-carboxamides: Synthesis, Antimicrobial Evaluation, and in Vitro Cytotoxicity. MDPI. Retrieved from [\[Link\]](#)
- Reva, I., et al. (2020). Structure and IR Spectra of 3(5)-Aminopyrazoles and UV-Induced Tautomerization in Argon Matrix. MDPI. Retrieved from [\[Link\]](#)
- Synthesis, characterization and anticancer activity of 3-aminopyrazine-2-carboxylic acid transition metal complexes. (2009). ResearchGate. Retrieved from [\[Link\]](#)
- FTIR spectroscopic evidence for new isomers of 3-aminopyrazine-2-carboxylic acid formed in argon matrices upon UV irradiations. (2021). Opotek. Retrieved from [\[Link\]](#)
- Cuevasanta, E., et al. (2017). Mass Spectrometry in Studies of Protein Thiol Chemistry and Signaling: Opportunities and Caveats. PMC - NIH. Retrieved from [\[Link\]](#)
- SYNTHESIS AND NMR SPECTROSCOPIC INVESTIGATIONS WITH 3-AMINO-, 3-HYDROXY-, AND 3-METHOXY-4-ACYL-1-PHENYL- 2-PYRAZOLIN-5-ONES. (2004). WOL. Retrieved from [\[Link\]](#)
- Kjellin, G., & Sandström, J. (1973). The thione-thiol tautomerism in simple thioamides. SciSpace. Retrieved from [\[Link\]](#)

- Infrared Spectral Intensities of Amine Ices, Precursors to Amino Acids. (n.d.). NASA. Retrieved from [\[Link\]](#)
- The study of thione-thiol tautomerism of 4-amino-5-(4-nitrophenyl)- 2,4-dihydro-3H-1,2,4-triazole-3-thione by HPLC-MS method. (n.d.). JOCPR. Retrieved from [\[Link\]](#)
- Synthesis and Characterization of Thiazolo Pyridin-2-Amine and Their Schiff Bases. (2019). IJRAR. Retrieved from [\[Link\]](#)
- ¹³C NMR spectra of... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- The simulated UV/Vis absorption spectra for the thiol, thione and... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Antosiewicz, J. M., & Shugar, D. (2016). UV–Vis spectroscopy of tyrosine side-groups in studies of protein structure. Part 2: selected applications. SciSpace. Retrieved from [\[Link\]](#)
- NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior in solution. (n.d.). RSC Publishing. Retrieved from [\[Link\]](#)
- Design, Synthesis, and Biological Evaluation of 3-Amino-pyrazine-2-carboxamide Derivatives as Novel FGFR Inhibitors. (2022). NIH. Retrieved from [\[Link\]](#)
- Mass spectrometry in studies of protein thiol chemistry and signaling: Opportunities and caveats. (n.d.). SfRBM. Retrieved from [\[Link\]](#)
- Infrared spectra of pyrazine, pyrimidine and pyridazine in solid argon. (2004). ResearchGate. Retrieved from [\[Link\]](#)
- D'Amico, F., et al. (2024). Insights on the UV-Screening Potential of Marine-Inspired Thiol Compounds. MDPI. Retrieved from [\[Link\]](#)

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- [5. heliophysics.gsfc.nasa.gov \[heliophysics.gsfc.nasa.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Synthesis and Spectroscopic Characterization of Thienopyrazine-Based Fluorophores for Application in Luminescent Solar Concentrators \(LSCs\) | MDPI \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Insights on the UV-Screening Potential of Marine-Inspired Thiol Compounds | MDPI \[mdpi.com\]](#)
- [11. Mass Spectrometry in Studies of Protein Thiol Chemistry and Signaling: Opportunities and Caveats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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